

# Validating ZQ-16 Activity with a Positive Control: A Comparative Guide

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For researchers and drug development professionals investigating the G protein-coupled receptor 84 (GPR84), validating the activity of novel agonists is a critical first step. This guide provides a comparative framework for validating the activity of **ZQ-16**, a potent and selective GPR84 agonist, using 6-OAU as a positive control.[1]

## **Experimental Comparison**

**ZQ-16** has been identified as a potent and selective agonist for GPR84, with an EC50 value of 0.213 μM in calcium mobilization assays.[2][3] Its selectivity has been confirmed against other free fatty acid receptors like GPR40, GPR41, GPR119, and GPR120.[2] In initial screening assays, 6-OAU was utilized as a positive control to identify and characterize novel GPR84 agonists like **ZQ-16**.[1]

Parameter	ZQ-16	6-OAU (Positive Control)
Target	GPR84	GPR84
Activity	Agonist	Agonist
EC50 (Calcium Mobilization)	0.213 μM[2][3]	Known GPR84 agonist activity[1]
Downstream Signaling	Induces calcium mobilization, inhibits cAMP accumulation, phosphorylates ERK1/2[2][4] [5]	Induces calcium mobilization[1]



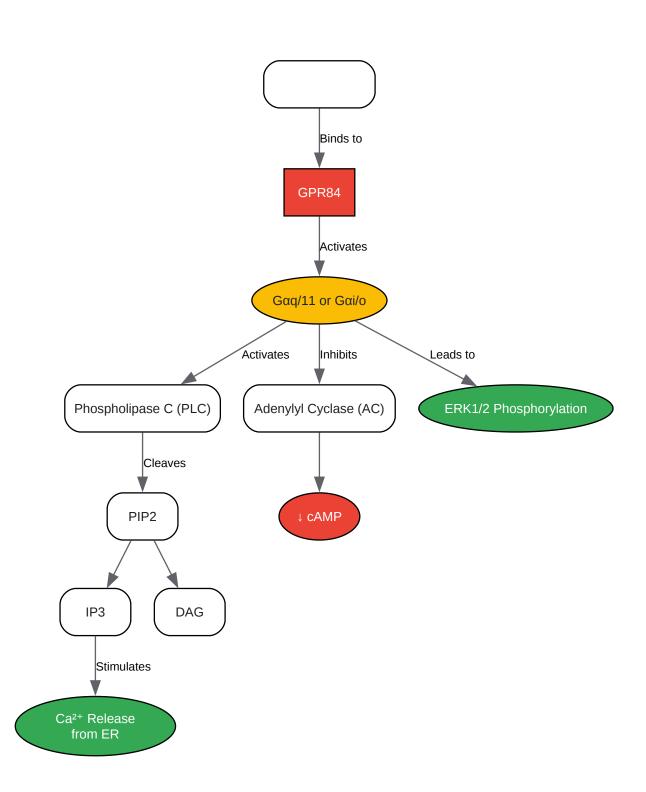
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## **Experimental Workflow**

A typical workflow for validating the agonist activity of **ZQ-16** involves a cell-based calcium mobilization assay.









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